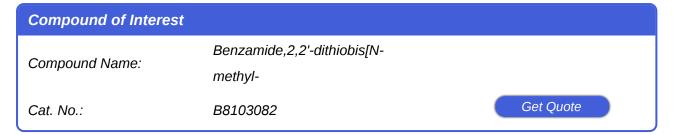


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Application Notes and Protocols: Solubility of Benzamide, 2,2'-dithiobis[N-methyl-]

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the solubility characteristics of Benzamide, 2,2'-dithiobis[N-methyl-], a compound of interest for its antimicrobial properties. The information is intended to guide researchers in its handling, formulation, and experimental use.

Compound Information

• IUPAC Name: N-methyl-2-[[2-(methylcarbamoyl)phenyl]disulfanyl]benzamide

CAS Number: 2527-58-4

Molecular Formula: C16H16N2O2S2

Molecular Weight: 332.44 g/mol

Solubility Profile

The solubility of a compound is a critical parameter for its application in research and development, influencing everything from reaction kinetics to bioavailability. The following table summarizes the known solubility of Benzamide, 2,2'-dithiobis[N-methyl-]. It is important to note that quantitative data for this compound is limited in publicly available literature.



Solvent	Qualitative Solubility	Quantitative Solubility (at 25 °C)
Methanol	Soluble[1]	Data not available
Chloroform	Slightly soluble[2]	Data not available
Water	Sparingly soluble	~36.92 mg/L (estimated)
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	Data not available
Ethanol	Expected to be sparingly soluble	Data not available
Acetone	Expected to be sparingly soluble	Data not available

Note: "Expected" solubility is based on the general properties of similar organic compounds. Experimental verification is highly recommended.

Experimental Protocol: Determination of Quantitative Solubility

This protocol outlines a standard laboratory procedure to determine the quantitative solubility of Benzamide, 2,2'-dithiobis[N-methyl-] in a solvent of interest.

Objective: To determine the saturation concentration of Benzamide, 2,2'-dithiobis[N-methyl-] in a specific solvent at a controlled temperature.

Materials:

- Benzamide, 2,2'-dithiobis[N-methyl-] (solid)
- Solvent of interest (e.g., DMSO, Ethanol, Acetone)
- Analytical balance
- Vials with screw caps



- Constant temperature shaker/incubator
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical method)
- Volumetric flasks

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of Benzamide, 2,2'-dithiobis[N-methyl-] to a series of vials. The
 exact amount should be more than what is expected to dissolve.
 - Add a known volume of the solvent of interest to each vial.
 - Securely cap the vials.
- · Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached. The shaking ensures continuous mixing.
- Phase Separation:
 - After equilibration, remove the vials and let them stand to allow the excess solid to settle.
 - To ensure complete separation of the solid from the saturated solution, centrifuge the vials at a high speed (e.g., 10,000 rpm) for 10-15 minutes.
- Sample Collection and Dilution:



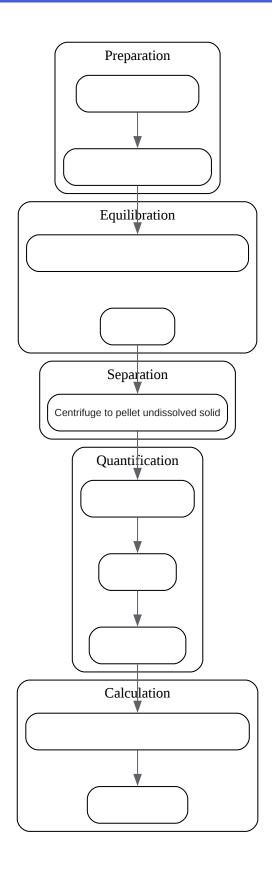
- Carefully withdraw a known volume of the clear supernatant using a micropipette. Be cautious not to disturb the solid pellet at the bottom.
- Transfer the supernatant to a volumetric flask and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.

Quantification:

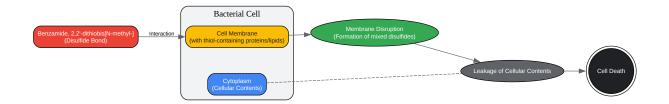
- Analyze the diluted samples using a pre-validated HPLC method (or another appropriate quantitative technique).
- Construct a calibration curve using standard solutions of Benzamide, 2,2'-dithiobis[N-methyl-] of known concentrations.
- Determine the concentration of the compound in the diluted samples by comparing their analytical response to the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.

Below is a workflow diagram for the solubility determination protocol.









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